

calibrating instruments with 1-Nonen-3-ol reference standard

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Compound Focus: 1-Nonen-3-ol

CAS No.: 21964-44-3

Cat. No.: S1893626

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Chemical Identity and Properties of 1-Nonen-3-ol

The table below summarizes the key identifiers and physical properties of **1-Nonen-3-ol** that are essential for method development [1] [2] [3].

Property	Value
CAS Registry Number	21964-44-3 [1] [2] [3]
Molecular Formula	C ₉ H ₁₈ O [1] [2] [3]
Molecular Weight	142.24 g/mol [1] [2] [3]
IUPAC Name	1-Nonen-3-ol [1] [3]
Other Names	Hexyl vinyl carbinol; 1-Vinylheptanol; Non-1-en-3-ol [1] [2] [3]
Boiling Point	192-194 °C [2]
Density	0.83 g/cm ³ (approx.) [2]
Refractive Index	1.438 - 1.444 [2]

Property	Value
Flash Point	84 °C [2]
Physical Form	Colorless oily liquid [2]
Odor Description	Intensely oily, creamy, green, earthy, mushroom [2]

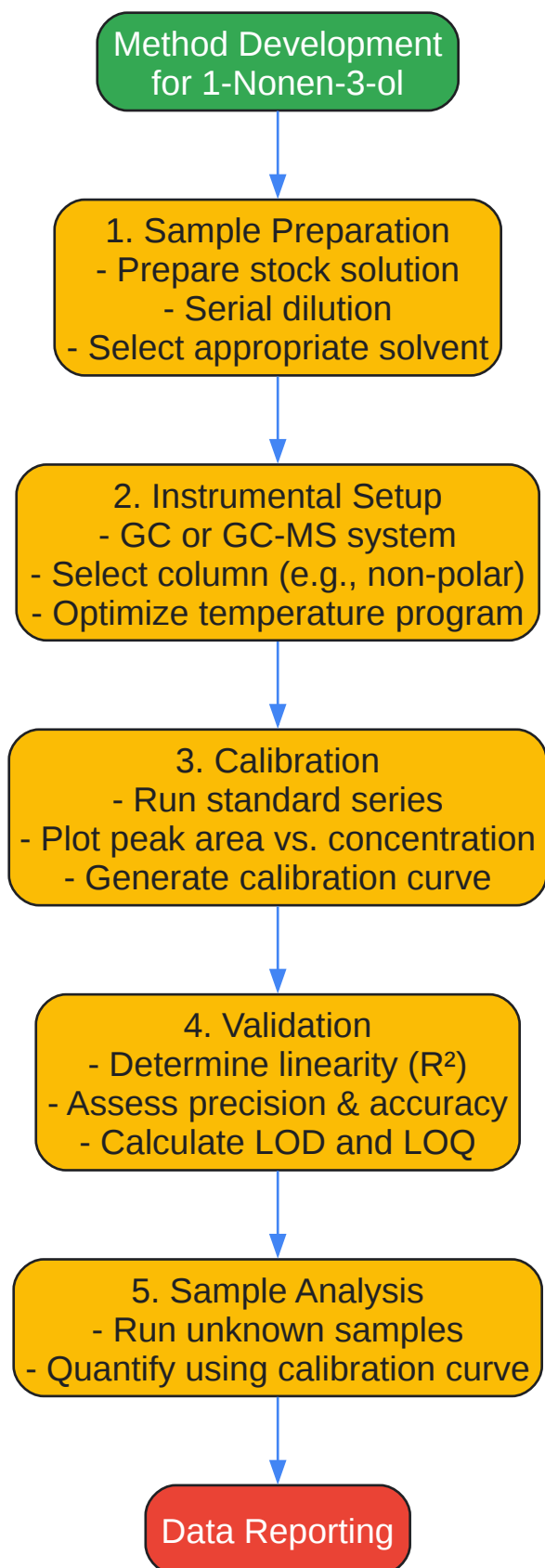
Commercial Availability and Sourcing

1-Nonen-3-ol is available from various chemical suppliers. The following table lists specific product numbers and pricing for your convenience [2].

Manufacturer	Product Number	Purity	Packaging	Price
TCI Chemical	N0451	>97.0% (GC)	25 mL	\$121
AK Scientific	4932AL	-	25 mL	\$222
American Custom Chemicals	CHM0006926	95.00%	25 G	\$1273.39

General Workflow for Developing an Analytical Method

Since a specific protocol is not available, the diagram below outlines a general workflow you can adapt to develop your own calibration method for **1-Nonen-3-ol**, drawing from common practices in gas chromatography [4] [5].



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Suggested Experimental Details

Based on the chemical properties and general practices, here are specific suggestions for your protocol:

- **Sample Preparation:** Due to its oily nature and low water solubility ($\log P \sim 2.5-3.0$ [6] [2]), a high-quality organic solvent like **chromatographic-grade methanol or hexane** is recommended for preparing stock and standard solutions.
- **Instrumental Analysis:**
 - **Gas Chromatography (GC) or Gas Chromatography-Mass Spectrometry (GC-MS)** is the most suitable technique for analyzing this volatile compound [1] [5].
 - A **non-polar or low-polarity capillary column** (e.g., 5% phenyl polysiloxane) would be appropriate.
 - A suggested starting temperature program is: **50°C (hold 2 min), ramp at 10°C/min to 250°C (hold 5 min)**. The injector and detector (e.g., FID or MS source) temperatures should be set above 200°C to ensure complete vaporization and detection.
- **Calibration and Validation:**
 - Prepare at least **five different concentration levels** for constructing a calibration curve.
 - The method should be validated by assessing **linearity ($R^2 > 0.995$), precision (%RSD), and accuracy (% recovery)**. The estimated **Log P** and low water solubility suggest it may be prone to adsorption; system suitability tests are crucial [6].

Important Safety and Handling Notes

Please note the following safety information when handling this compound [2]:

- **Hazard Statement:** H227 - Combustible liquid.
- **Precautionary Statements:** P210 - Keep away from heat/sparks/open flames/hot surfaces; P280 - Wear protective gloves/protective clothing/eye protection/face protection.
- Always consult the Safety Data Sheet (SDS) from your supplier before use.

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References

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